

Technical Support Center: Iron(II) Bromide Hexahydrate Waste Management

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Compound of Interest

Compound Name: *Iron(II)bromidehexahydrate*

Cat. No.: *B15251901*

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This guide provides detailed procedures and safety information for the proper disposal of Iron(II) bromide hexahydrate waste, designed for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with Iron(II) bromide hexahydrate?

A1: Iron(II) bromide hexahydrate is harmful if swallowed and causes severe skin burns and eye damage.[1] It can also cause respiratory irritation.[2] It is crucial to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area.[2][3][4] The compound is also hygroscopic and air-sensitive.[3][5]

Q2: What is the immediate first aid response for exposure to Iron(II) bromide hexahydrate?

A2:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[3][5]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[3]

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[2\]](#)

Q3: Can I dispose of Iron(II) bromide hexahydrate waste down the drain?

A3: No, you should not dispose of Iron(II) bromide hexahydrate waste down the drain.[\[2\]](#)[\[3\]](#) It is soluble in water and can be harmful to the environment.[\[3\]](#) All waste containing this compound must be treated as hazardous waste and disposed of according to local, state, and federal regulations.[\[1\]](#)

Q4: What personal protective equipment (PPE) is required when handling Iron(II) bromide hexahydrate waste?

A4: When handling Iron(II) bromide hexahydrate, you must wear:

- Eye/Face Protection: Safety glasses with side-shields or chemical safety goggles.[\[1\]](#)[\[2\]](#)
- Skin Protection: Chemical-resistant gloves (inspect before use) and a lab coat or protective suit.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust is generated or if working in an area with inadequate ventilation.[\[3\]](#)[\[5\]](#)

Troubleshooting Guide

| Issue | Probable Cause | Solution |
|---|--|---|
| Spill of solid Iron(II) bromide hexahydrate | Accidental mishandling of the container. | 1. Evacuate the area if the spill is large or in a poorly ventilated space. 2. Wear appropriate PPE. 3. Carefully sweep up the solid material, avoiding dust formation, and place it in a designated, labeled hazardous waste container. ^{[2][3]} 4. Clean the spill area with a damp cloth (avoid excessive water). Dispose of cleaning materials as hazardous waste. |
| Incomplete precipitation of iron hydroxide during waste treatment | Incorrect pH of the solution. | 1. Use a calibrated pH meter to check the pH of the solution. 2. Slowly add more of the neutralizing agent (e.g., 1M sodium hydroxide) with constant stirring until the pH is between 7.5 and 9 to ensure complete precipitation of Iron(II) hydroxide. ^[6] |
| Precipitate is not settling, making decantation difficult | The precipitate may be too fine or colloidal. | 1. Gently heat the solution (do not boil) to encourage particle agglomeration. 2. Allow the solution to stand undisturbed for a longer period (e.g., overnight). 3. If settling is still poor, use a centrifuge to separate the precipitate from the liquid. |
| The color of the waste solution changes to a reddish-brown during treatment | Oxidation of Iron(II) to Iron(III) has occurred. | This is not necessarily a problem, as Iron(III) also precipitates as a hydroxide. |

Continue with the precipitation procedure. Iron(III) hydroxide begins to precipitate at a lower pH (around 2-3.5).[6] Adjusting the pH to the 7.5-9 range will ensure the precipitation of any remaining Iron(II).

Quantitative Data

| Property | Value |
|---------------------|---|
| Chemical Formula | $\text{FeBr}_2 \cdot 6\text{H}_2\text{O}$ [7] |
| Molecular Weight | 323.74 g/mol [7] |
| Appearance | Green crystalline solid[7] |
| Melting Point | 27 °C (dehydrates)[7] |
| Boiling Point | 934 °C (anhydrous)[8] |
| Density | 4.63 g/cm ³ (anhydrous)[8] |
| Solubility in Water | Soluble[3][5] |
| pH | Acidic in solution |

Experimental Protocol: In-Lab Precipitation of Iron(II) Bromide Waste

This protocol describes a method for converting aqueous Iron(II) bromide waste into a more stable and less soluble form (Iron(II) hydroxide) prior to collection by a licensed disposal service.

Objective: To precipitate dissolved iron ions from an aqueous solution.

Materials:

- Aqueous Iron(II) bromide waste

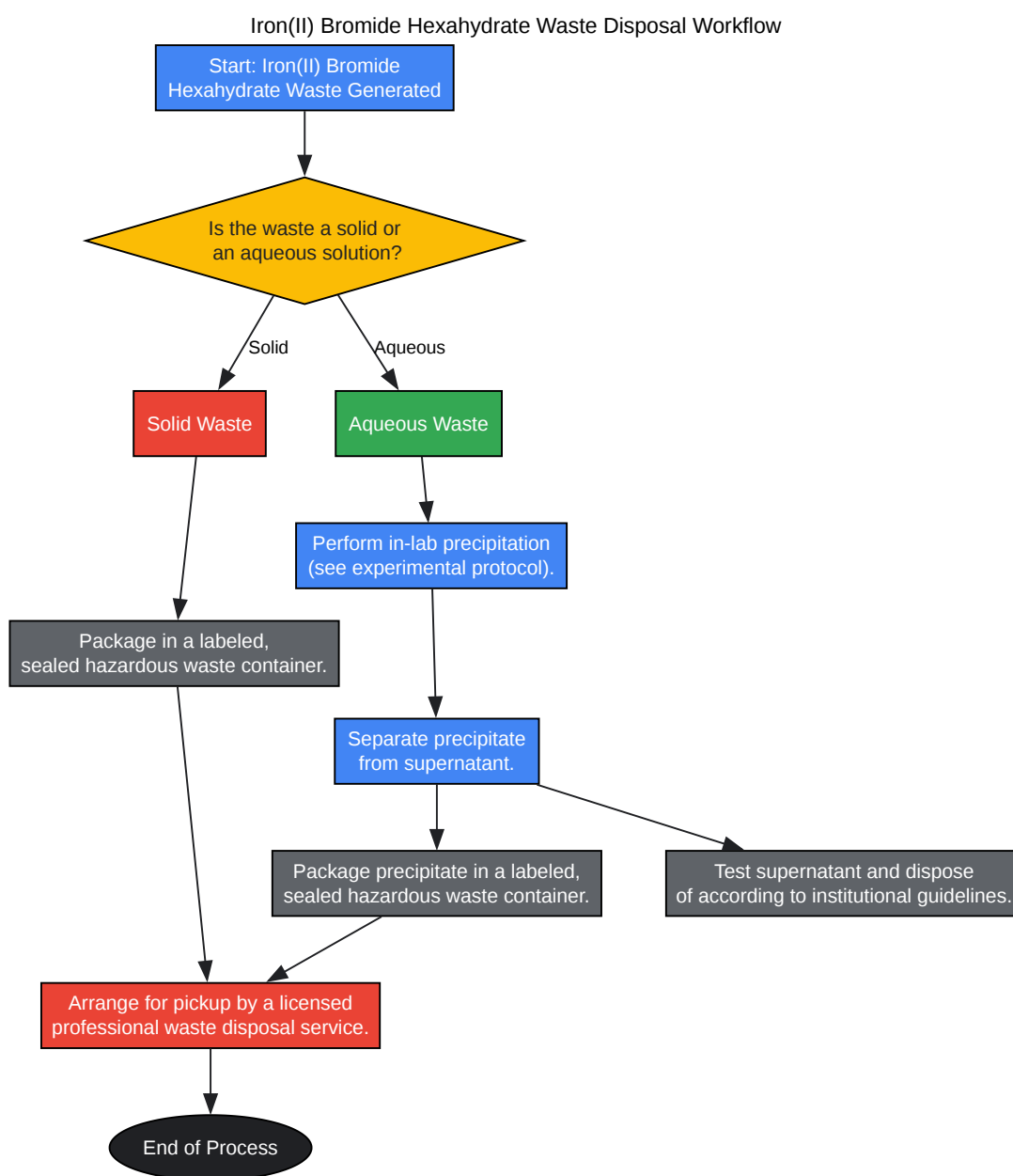
- 1M Sodium hydroxide (NaOH) solution
- pH meter or pH indicator strips
- Stir plate and magnetic stir bar
- Large beaker
- Appropriate PPE (lab coat, gloves, safety goggles)

Procedure:

- **Preparation:** Perform this procedure in a fume hood. Ensure all necessary PPE is worn. Place the beaker containing the aqueous Iron(II) bromide waste on a stir plate and add a magnetic stir bar.
- **Neutralization and Precipitation:** Begin stirring the waste solution. Slowly add the 1M sodium hydroxide solution dropwise.
- **pH Monitoring:** Continuously monitor the pH of the solution using a calibrated pH meter or pH paper.
- **Endpoint:** Continue adding sodium hydroxide until the pH of the solution is stable between 7.5 and 9. A greenish precipitate of Iron(II) hydroxide ($\text{Fe}(\text{OH})_2$) will form.[6] The chemical reaction is: $\text{FeBr}_2(\text{aq}) + 2\text{NaOH}(\text{aq}) \rightarrow \text{Fe}(\text{OH})_2(\text{s}) + 2\text{NaBr}(\text{aq})$.
- **Settling:** Turn off the stir plate and allow the precipitate to settle to the bottom of the beaker. This may take several hours or overnight.
- **Separation (Decantation):** Carefully pour off the supernatant (the clear liquid) into a separate waste container. Test the pH of the supernatant; it should be neutral. If local regulations permit, and after confirming the absence of hazardous materials, this neutralized liquid may be suitable for drain disposal. Always check with your institution's environmental health and safety office first.
- **Waste Collection:** The remaining solid precipitate (Iron(II) hydroxide sludge) should be collected in a clearly labeled hazardous waste container for pickup by a licensed disposal

company.

Diagrams



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Caption: Decision workflow for the safe disposal of Iron(II) bromide hexahydrate waste.

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